

Technical Guide: Physicochemical Profiling & SuFEx Utility of 2H-Chromene-3-Sulfonyl Fluoride

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Compound of Interest

Compound Name: 2H-Chromene-3-sulfonyl fluoride

CAS No.: 2137568-29-5

Cat. No.: B2360511

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Executive Summary

2H-chromene-3-sulfonyl fluoride represents a privileged scaffold in modern chemical biology, combining the privileged benzopyran (chromene) pharmacophore with a latent electrophilic warhead (sulfonyl fluoride). Unlike highly reactive sulfonyl chlorides, this compound exhibits a unique "stability-reactivity" paradox: it is stable in aqueous physiological buffer but reacts specifically with nucleophilic protein residues (Tyr, Lys, Ser, His) within binding pockets.

This guide provides estimated physicochemical data, experimental protocols for validation, and a strategic framework for deploying this molecule as a covalent probe.

Physicochemical Profile

Note: As a specialized intermediate, specific experimental values depend on substitution patterns.^{[1][2]} The data below represents the core unsubstituted scaffold.

Calculated & Estimated Properties

The lipophilic nature of the chromene ring, combined with the polar but non-ionizable sulfonyl fluoride group, dictates a profile suited for membrane permeability but requiring cosolvents for aqueous assays.

Property	Value / Range	Description
Molecular Weight	~212.2 g/mol	Fragment-like; ideal for fragment-based drug discovery (FBDD).
cLogP (Lipophilicity)	2.1 – 2.5	Moderately lipophilic. Indicates good passive membrane permeability.
LogS (Aqueous Solubility)	-3.5 to -4.2	Low aqueous solubility (~10–50 μ M in pure water). Requires DMSO stock.
TPSA (Polar Surface Area)	~45–50 $\text{\AA}^2$	Well within the Veber rules for oral bioavailability (<140 $\text{\AA}^2$).
H-Bond Donors/Acceptors	0 / 3	Lacks donors; acts only as an H-bond acceptor (sulfonyl oxygens).
Electrophilicity (ω)	Moderate	Latent reactivity; requires protein microenvironment for activation.

Solubility & Stability Matrix

For biological assays, proper solvent handling is critical to prevent precipitation or non-specific aggregation.

- Primary Stock Solvent: DMSO (Dimethyl sulfoxide) or DMA (Dimethylacetamide). Soluble >50 mM.
- Aqueous Buffer Stability: High. The S(VI)–F bond is resistant to hydrolysis at pH 7.4 (Half-life > 24 hours), unlike the S(VI)–Cl bond.

- **Reactivity Triggers:** Activated by local H-bond networks in protein pockets or catalytic nucleophiles (e.g., proximal Histidine).

Experimental Protocols (Validation)

Standard Operating Procedures (SOPs) for characterizing the probe.

Protocol A: Kinetic Solubility Determination (HPLC-UV)

Objective: Determine the maximum soluble concentration in PBS (pH 7.4) with 1% DMSO.

- **Stock Prep:** Prepare a 20 mM stock solution of **2H-chromene-3-sulfonyl fluoride** in 100% DMSO.
- **Spiking:** In a 96-well plate, spike the DMSO stock into PBS (pH 7.4) to achieve final concentrations of 1, 5, 10, 50, and 100 μ M. Ensure final DMSO is constant (e.g., 1%).
- **Incubation:** Shake at room temperature (25°C) for 2 hours (kinetic) or 24 hours (thermodynamic).
- **Filtration:** Filter samples using a 0.45 μ m PVDF membrane plate to remove precipitates.
- **Analysis:** Inject filtrate onto RP-HPLC (C18 column).
- **Calculation:**

Protocol B: Lipophilicity (LogD) via Shake-Flask

Objective: Measure the distribution coefficient between Octanol and PBS at pH 7.4.

- **Saturation:** Pre-saturate 1-octanol with PBS buffer and vice-versa for 24 hours.
- **Partitioning:** Dissolve the compound in the pre-saturated octanol phase (0.5 mg/mL).
- **Mixing:** Add equal volume of pre-saturated PBS. Vortex vigorously for 1 hour; centrifuge to separate phases.
- **Quantification:** Analyze both phases by HPLC-UV.

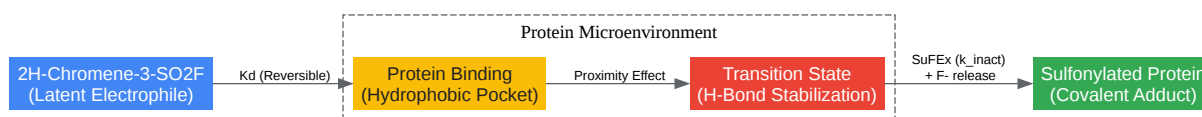
- Calculation:

Mechanism of Action: SuFEx Activation

The utility of **2H-chromene-3-sulfonyl fluoride** lies in its ability to undergo Sulfur-Fluoride Exchange (SuFEx). It acts as a "sleeping beauty" warhead—inert until it binds a target.

Activation Pathway

The chromene scaffold directs the molecule to hydrophobic pockets (e.g., kinase ATP sites). Once bound, specific residues activate the S–F bond.



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Figure 1: The SuFEx activation workflow.[3] The sulfonyl fluoride remains inert in solution but reacts rapidly upon specific protein binding events.

Strategic Applications in Drug Discovery

Covalent Fragment Screening

Due to its low molecular weight (~212 Da), this scaffold is an ideal Covalent Fragment.

- Workflow: Screen a library of 3-substituted chromene sulfonyl fluorides against a target (e.g., KRAS, BTK) using Intact Protein Mass Spectrometry.
- Hit Validation: A mass shift of +192 Da (Probe – F) confirms covalent labeling.

Activity-Based Protein Profiling (ABPP)

Functionalize the chromene ring (e.g., at the 6- or 7-position) with an alkyne handle.

- Step 1: Incubate proteome with the probe.
- Step 2: Perform Copper-catalyzed Click Chemistry (CuAAC) with a Rhodamine-Azide or Biotin-Azide.
- Step 3: Visualize or enrich labeled proteins to identify off-targets.

Reactivity vs. Solubility Trade-off

- Problem: High lipophilicity ($\text{cLogP} > 3$) can lead to non-specific membrane binding.
- Solution: Introduce polar substituents (e.g., morpholine, piperazine) at the 2-position of the chromene ring to lower cLogP to $\sim 1.5\text{--}2.0$, improving solubility without compromising the SuFEx warhead.

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